

Benzyl (4-hydroxycyclohexyl)carbamate: A Versatile Building Block in Synthetic and Medicinal Chemistry

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Compound of Interest

Compound Name: *Benzyl (4-hydroxycyclohexyl)carbamate*

Cat. No.: *B096813*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Benzyl (4-hydroxycyclohexyl)carbamate**, a bifunctional organic molecule that serves as a valuable building block in the synthesis of complex molecular architectures, particularly within the pharmaceutical and medicinal chemistry landscapes. Its rigid cyclohexyl scaffold, coupled with the versatile reactivity of the hydroxyl and N-protected amino functionalities, makes it an attractive starting material for the generation of novel chemical entities.

Physicochemical Properties

Benzyl (4-hydroxycyclohexyl)carbamate, also known as N-Cbz-4-hydroxycyclohexylamine, is a colorless to yellowish crystalline solid.^[1] It is soluble in common organic solvents.^[1] While detailed experimental spectroscopic data are not widely published, the expected physicochemical properties are summarized in the table below, based on available data for the compound and its close analogs.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₉ NO ₃	[1]
Molecular Weight	249.31 g/mol	[1]
Appearance	Colorless to yellowish crystalline solid	[1]
Stereochemistry	Exists as cis and trans isomers	

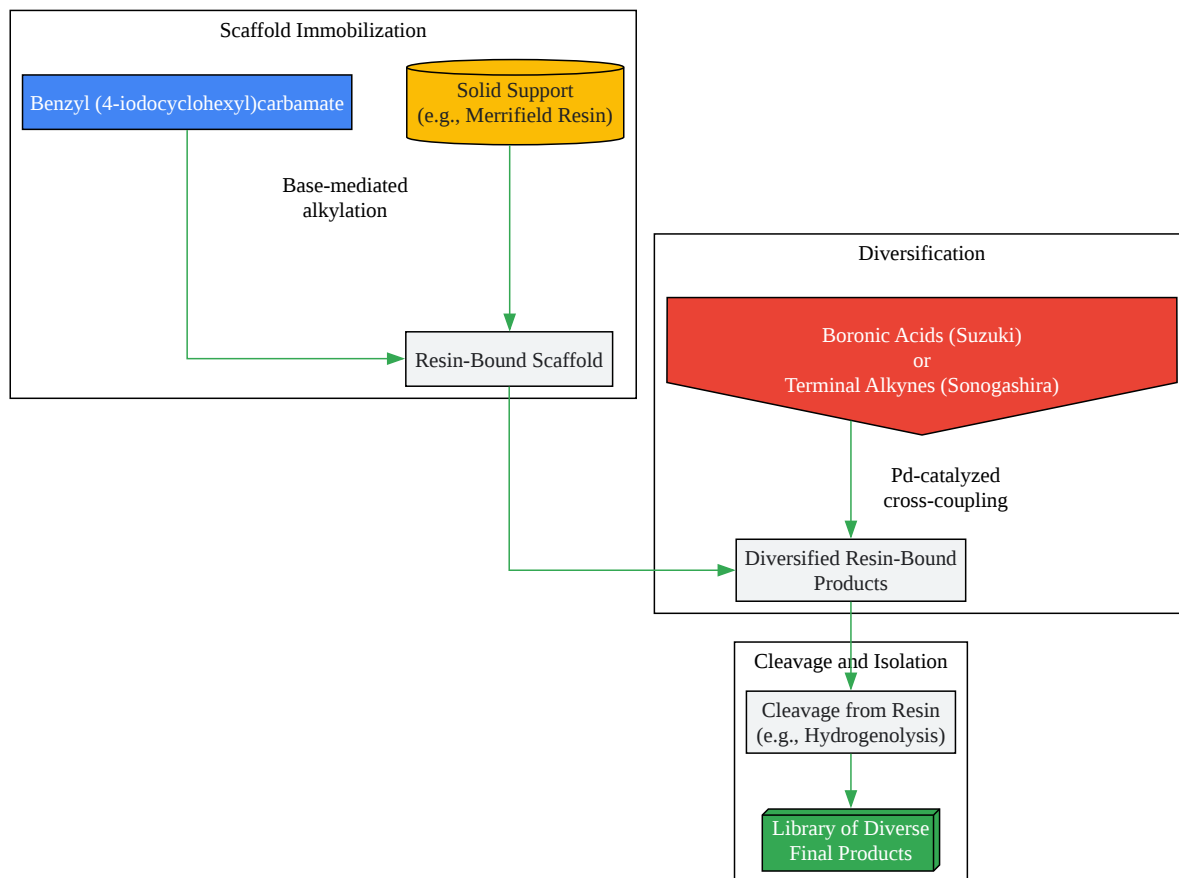
Synthesis of Benzyl (4-hydroxycyclohexyl)carbamate

The synthesis of **Benzyl (4-hydroxycyclohexyl)carbamate** is achieved through the N-benzyloxycarbonylation (N-Cbz protection) of 4-aminocyclohexanol. This reaction involves the treatment of the primary amine with benzyl chloroformate (Cbz-Cl) in the presence of a base to neutralize the hydrochloric acid byproduct.[1][2]

General Synthetic Workflow

The overall synthetic process can be visualized as a straightforward two-step sequence: the reaction of the starting materials followed by workup and purification.





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References

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